

# Technical Support Center: Hydroxycocaine Metabolite Detection in Hair

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## Compound of Interest

Compound Name: *2'-Hydroxycocaine*

Cat. No.: *B162624*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) regarding the impact of hair treatments on the detection of hydroxycocaine metabolites.

## Frequently Asked Questions (FAQs)

### Q1: Can cosmetic hair treatments affect the concentration of cocaine and its metabolites in hair?

A: Yes, cosmetic hair treatments can significantly alter the concentration of cocaine and its metabolites, including hydroxycocaine, in hair samples.<sup>[1][2]</sup> Treatments such as bleaching, dyeing, and chemical straightening can cause a reduction in the detected drug concentrations. <sup>[1][2]</sup> The extent of this reduction can depend on the type of treatment and the degree of hair damage.<sup>[1]</sup> For instance, bleaching tends to cause a more significant decrease in drug content compared to dyeing.<sup>[1]</sup>

### Q2: How does bleaching affect the detection of cocaine and its metabolites?

A: Bleaching can lead to a substantial reduction in the concentration of cocaine and its metabolites in hair, with reported decreases of up to 50-80% for cocaine. Metabolites like benzoylecgonine and norcocaine are even more susceptible to degradation from bleaching. The process works by breaking down melanin and disrupting the hair's keratin structure, which

can lead to the leaching of trapped drug molecules.[\[2\]](#)[\[3\]](#) Repeated bleaching can exacerbate this effect.

### **Q3: What is the impact of hair dyeing on cocaine metabolite detection?**

A: Hair dyeing generally has a more moderate impact compared to bleaching, with reductions in cocaine content typically ranging from 20-50%. However, the effect can vary depending on the type of dye used and the color of the hair. Some studies suggest that the presence of hair dye does not significantly affect the presence of metabolites deep within the hair strand.[\[3\]](#)

### **Q4: Can thermal hair straightening influence test results for cocaine and its metabolites?**

A: Yes, thermal hair straightening has been shown to affect the concentrations of cocaine and its metabolites.[\[4\]](#)[\[5\]](#) Studies have indicated that heat treatment can decrease the levels of cocaine and cocaethylene in hair, while potentially increasing the concentration of the metabolite benzoylecgonine (BZE).[\[4\]](#)[\[5\]](#)[\[6\]](#) This suggests that the heat may cause a conversion of cocaine to BZE.[\[4\]](#) Therefore, it is important to consider if thermal straightening has been used when interpreting hair drug test results.[\[4\]](#)[\[6\]](#)

### **Q5: Is it possible for hair treatments to create hydroxycocaine metabolites in hair that was only externally contaminated with cocaine?**

A: There is evidence to suggest that some hair treatments, particularly those containing peroxides, can lead to the formation of hydroxy compounds in hair that has been externally contaminated with cocaine.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) However, studies have also shown that the ratios of these artificially created hydroxy metabolites to the parent cocaine compound may differ from the ratios observed after actual drug ingestion.[\[7\]](#)[\[8\]](#)[\[9\]](#) One study indicated that while peroxide-containing products could produce hydroxy compounds, the resulting hydroxy-to-parent cocaine ratios did not reach the suggested threshold for indicating drug use.[\[7\]](#)[\[8\]](#)

### **Q6: How can we differentiate between cocaine use and external contamination in treated hair samples?**

A: Distinguishing between ingestion and external contamination in treated hair can be challenging. One approach is to analyze for the presence of specific metabolites like hydroxycocaines.[\[11\]](#)[\[12\]](#) The presence of these metabolites, particularly at certain ratios relative to cocaine, can be a strong indicator of drug consumption rather than just environmental exposure.[\[11\]](#)[\[12\]](#)[\[13\]](#) However, it's crucial to be aware that some treatments might artificially produce these metabolites.[\[7\]](#)[\[8\]](#) Therefore, a comprehensive analysis considering metabolite-to-parent drug ratios and the individual's cosmetic history is essential for accurate interpretation.[\[14\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly low or negative results for cocaine and its metabolites in a subject with a known history of use.	The subject may have recently undergone cosmetic hair treatments such as bleaching, dyeing, or chemical straightening, which can significantly reduce drug concentrations. <a href="#">[1]</a> <a href="#">[2]</a>	Inquire about the subject's recent hair treatment history. If possible, collect a new hair sample after a period without cosmetic treatments. Consider analyzing for a wider range of metabolites, as their ratios might still provide evidence of use even at low concentrations.
Detection of hydroxycocaine metabolites in a sample suspected of only external contamination.	Peroxide-containing hair treatments (e.g., some dyes and bleaches) may have caused the in-vitro formation of hydroxy metabolites from the contaminating cocaine. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	Carefully evaluate the ratio of hydroxycocaine metabolites to the parent cocaine compound. Compare these ratios to established thresholds that are indicative of drug ingestion. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> An extensive washing procedure of the hair sample before analysis can also help to remove external contaminants. <a href="#">[11]</a>
Inconsistent results between different hair samples from the same individual.	The individual may have treated only a portion of their hair, or the degree of damage from a treatment may vary across different areas of the scalp.	When collecting samples, try to obtain hair from untreated regions if available. Document the condition and any visible signs of treatment for each sample. Analyze treated and untreated portions separately if possible to assess the impact of the treatment directly. <a href="#">[1]</a>
Benzoyllecgonine (BZE) to cocaine ratio is higher than expected.	The subject may have used a thermal hair straightener. The heat can convert cocaine to BZE within the hair shaft. <a href="#">[4]</a> <a href="#">[6]</a>	Document any use of thermal hair straightening by the subject. A BZE/cocaine ratio greater than 1 could be an

indicator of thermal treatment.

[6]

## Quantitative Data Summary

The following tables summarize the reported effects of various hair treatments on the concentration of cocaine and its metabolites.

Table 1: Effect of Bleaching on Cocaine and Metabolites

Analyte	Reported Reduction in Concentration	Source
Cocaine	Up to 50-80%	
Benzoyllecgonine (BZE)	40-60%	[1]
Norcocaine	More susceptible to degradation than cocaine	

Table 2: Effect of Dyeing on Cocaine and Metabolites

Analyte	Reported Reduction in Concentration	Source
Cocaine	20-50%	
Benzoyllecgonine (BZE)	40-60%	[1]

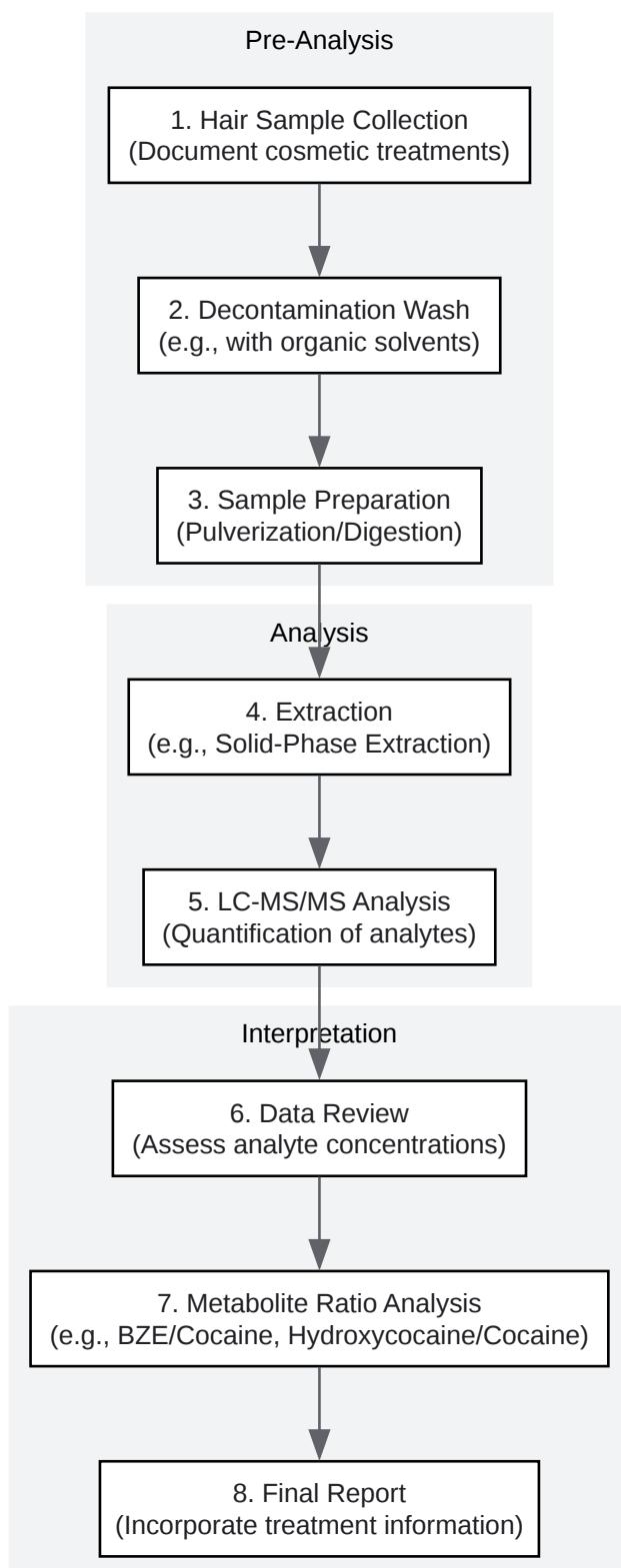
Table 3: Effect of Thermal Straightening on Cocaine and Metabolites

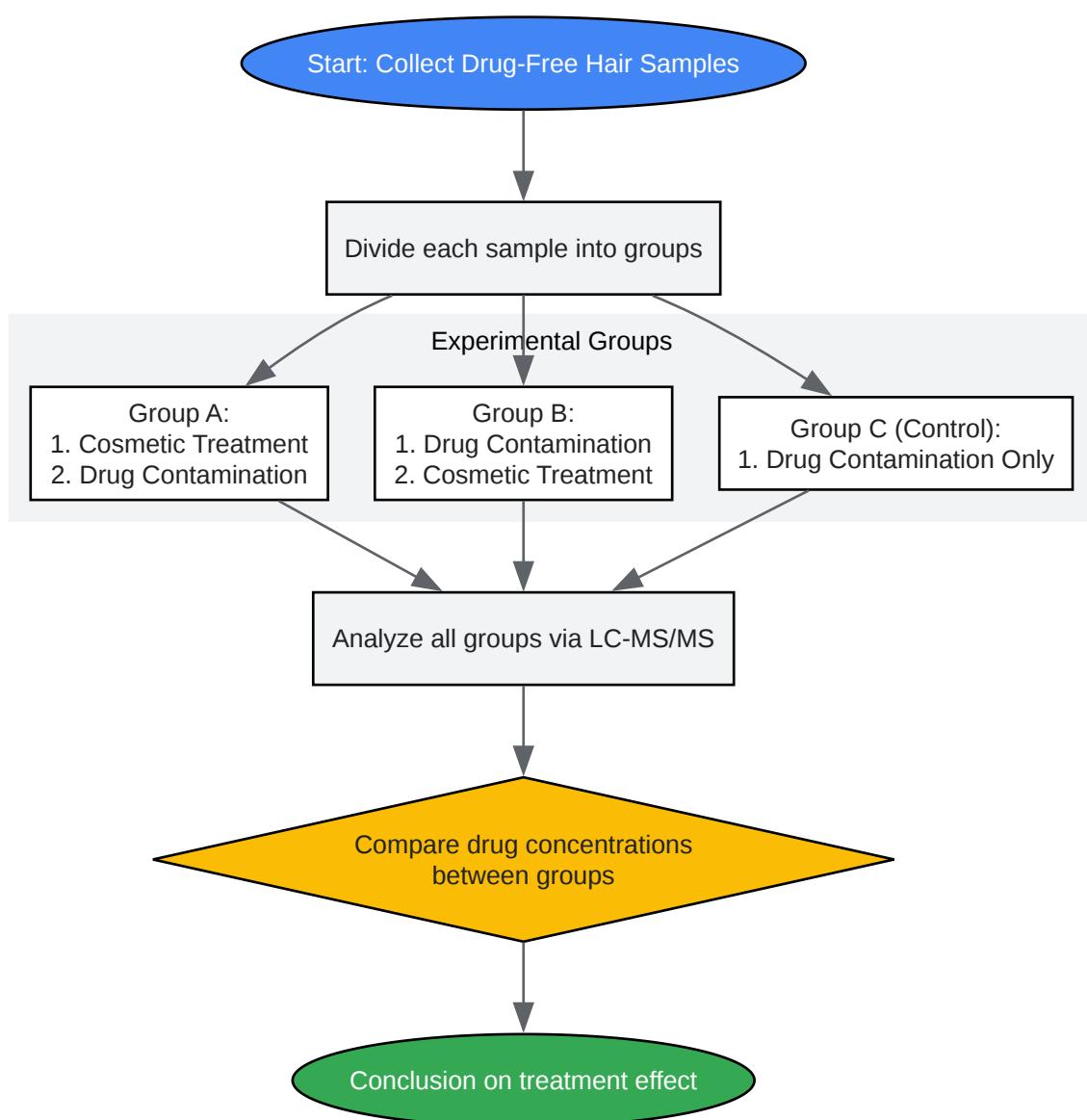
Analyte	Reported Change in Concentration	Source
Cocaine	Median decrease of 56.9% to 75.4%	[5][6]
Benzoyllecgonine (BZE)	Increase of 3.3% to 48.2%; Median increase of 27.6%	[5][6]
Cocaethylene (CE)	Median decrease of 41.7%	[6]
Norcocaine (NC)	Median decrease of 46.7%	[6]

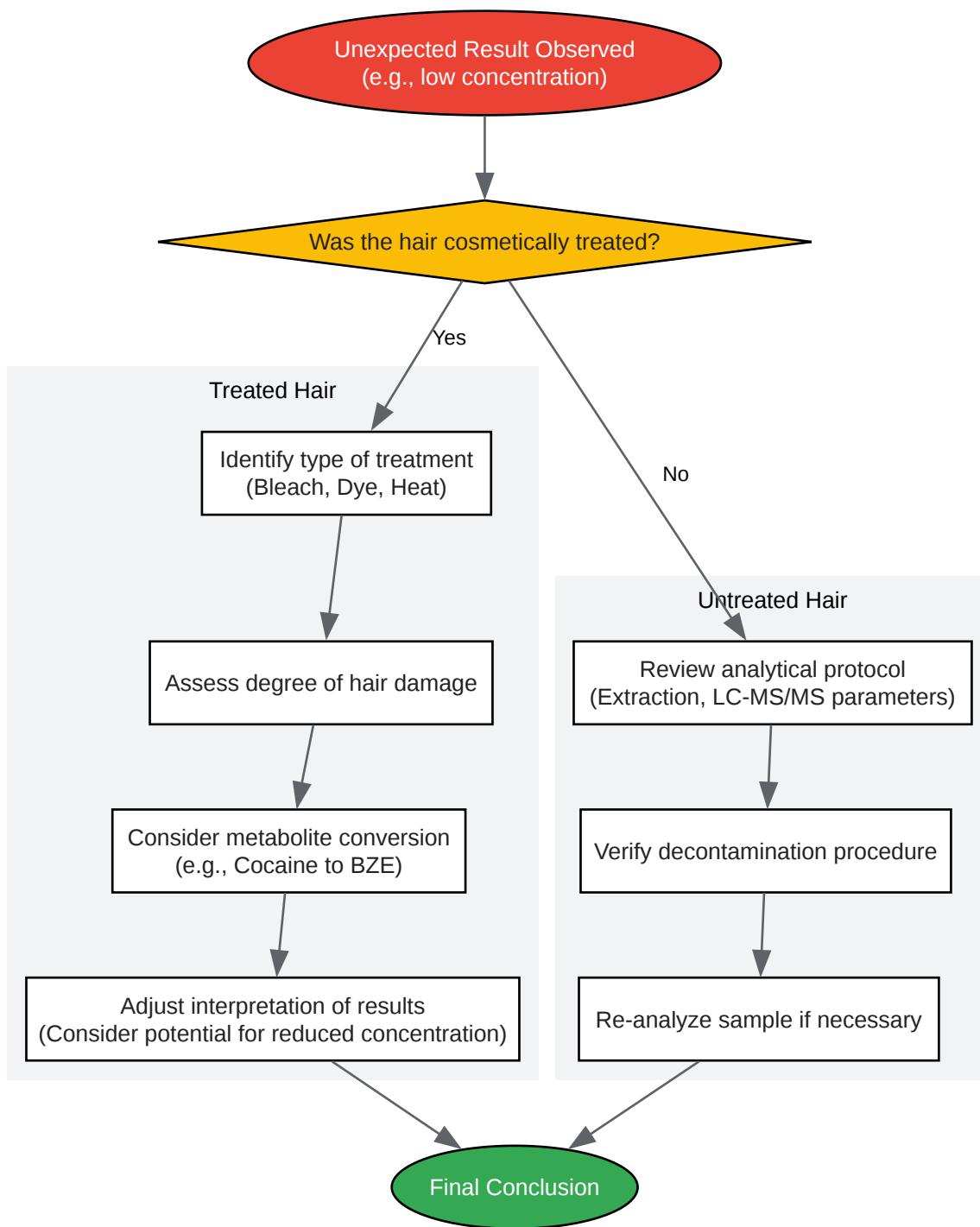
## Experimental Protocols

### General Hair Sample Analysis Workflow

The following diagram outlines a typical workflow for the analysis of drugs in hair samples, including considerations for cosmetic treatments.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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